

Physical properties of 1,5-anhydro-D-mannitol (solubility, melting point)

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Compound of Interest

Compound Name: 1,5-anhydro-D-mannitol

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Physical Properties of 1,5-anhydro-D-mannitol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1,5-anhydro-D-mannitol**, a naturally occurring polyol and an important building block in medicinal chemistry. This document details its solubility in various solvents and its melting point, presenting quantitative data in a structured format. Furthermore, it outlines generalized experimental protocols for the determination of these properties and includes a visualization of a relevant biochemical pathway.

Core Physical Properties

1,5-anhydro-D-mannitol is a white, crystalline solid. Its physical characteristics are crucial for its handling, formulation, and application in research and drug development.

Data Presentation

The following tables summarize the key quantitative data regarding the melting point and solubility of **1,5-anhydro-D-mannitol**.

Table 1: Melting Point of **1,5-anhydro-D-mannitol**



Property	Value (°C)
Melting Point	155 - 157

Table 2: Solubility of 1,5-anhydro-D-mannitol

Solvent	Solubility	Temperature (°C)
Water	Extremely soluble (1000 g/L)	25
Dimethylformamide (DMF)	Soluble	Not Specified
Dimethyl sulfoxide (DMSO)	Soluble	Not Specified
Methanol (MeOH)	Soluble	Not Specified

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **1,5-anhydro-D-mannitol** are not extensively detailed in publicly available literature, the following sections describe generalized and widely accepted methods for these measurements. These protocols can be adapted by researchers for the specific analysis of **1,5-anhydro-D-mannitol**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a standard and widely used technique for this purpose.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **1,5-anhydro-D-mannitol** is packed into a capillary tube, which is sealed at one end. The packing should be compact and to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used. This device typically consists of a
 heated block or an oil bath to ensure uniform heating of the capillary tube, a thermometer,
 and a magnifying lens for observation.



- Measurement: The capillary tube is placed in the heating block of the apparatus. The
 temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the
 expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the
 onset of melting. The temperature at which the last crystal melts is recorded as the
 completion of melting. The range between these two temperatures is the melting range. For
 a pure compound, this range is typically narrow.

Determination of Solubility

Understanding the solubility of **1,5-anhydro-D-mannitol** in various solvents is essential for its use in chemical reactions, formulations, and biological assays. A common method for determining solubility is the shake-flask method.

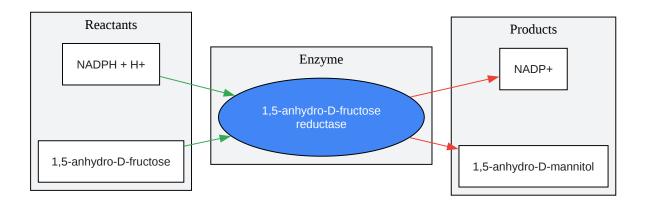
Methodology:

- Equilibrium Saturation: An excess amount of solid 1,5-anhydro-D-mannitol is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a sealed flask.
- Agitation and Equilibration: The flask is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution by centrifugation followed by filtration through a fine-pore filter to obtain a clear supernatant.
- Quantification: The concentration of 1,5-anhydro-D-mannitol in the clear, saturated solution is then determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) with an appropriate detector is a common and accurate method for quantification. A calibration curve prepared with standard solutions of known concentrations of 1,5-anhydro-D-mannitol is used to determine the concentration in the experimental sample.
- Data Expression: The solubility is typically expressed in units such as grams per liter (g/L) or moles per liter (mol/L).



Signaling Pathways and Experimental Workflows

1,5-anhydro-D-mannitol is involved in certain enzymatic pathways. One such example is its formation from 1,5-anhydro-D-fructose, catalyzed by the enzyme 1,5-anhydro-D-fructose reductase.



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Caption: Enzymatic conversion of 1,5-anhydro-D-fructose to **1,5-anhydro-D-mannitol**.

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